

# Application Notes: 4-Chloro-3-hydroxybenzoic Acid as a Versatile Chemical Intermediate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Chloro-3-hydroxybenzoic acid

Cat. No.: B042332

[Get Quote](#)

## Introduction

**4-Chloro-3-hydroxybenzoic acid** (CAS No: 34113-69-4) is a substituted aromatic carboxylic acid that serves as a crucial building block in organic synthesis.<sup>[1][2][3]</sup> Its molecular structure, featuring a carboxylic acid group, a hydroxyl group, and a chlorine atom on the benzene ring, provides multiple reactive sites for developing complex molecules.<sup>[3]</sup> This compound is particularly valuable in medicinal chemistry and pharmaceutical research and development for the synthesis of advanced therapeutic agents.<sup>[1][2]</sup>

## Key Physicochemical Properties

A summary of the key physicochemical properties of **4-Chloro-3-hydroxybenzoic acid** is presented in the table below.

Property	Value	Reference
CAS Number	34113-69-4	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>7</sub> H <sub>5</sub> ClO <sub>3</sub>	<a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	172.57 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Light yellow to white solid	<a href="#">[3]</a> <a href="#">[6]</a>
Purity	Typically ≥97%	<a href="#">[1]</a> <a href="#">[2]</a>
Solubility	Soluble in DMSO and Methanol	<a href="#">[1]</a> <a href="#">[2]</a>
Storage	Store at 10°C - 25°C	

### Applications in Pharmaceutical Synthesis

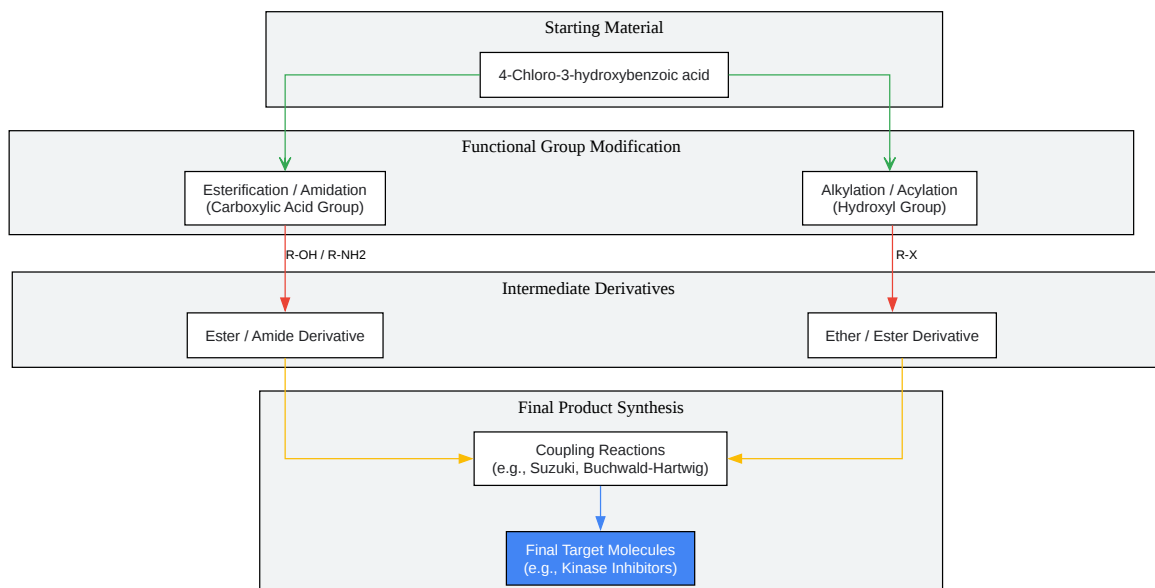
**4-Chloro-3-hydroxybenzoic acid** is a key intermediate in the synthesis of various high-value pharmaceutical compounds.[\[1\]](#) Its utility stems from its ability to participate in diverse chemical reactions, making it an essential component for constructing complex molecular architectures.

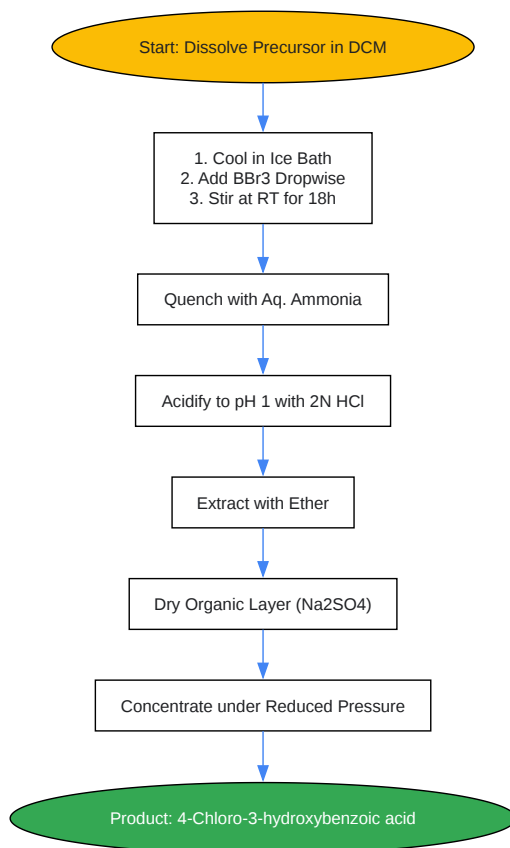
[\[1\]](#)

- **Influenza Endonuclease Inhibitors:** This compound is a vital starting material for developing potential inhibitors of influenza endonuclease.[\[1\]](#)[\[2\]](#)[\[3\]](#) By targeting this critical viral enzyme, researchers aim to disrupt the replication cycle of the influenza virus, leading to the creation of novel antiviral drugs.[\[1\]](#)[\[2\]](#)
- **Tie-2 Kinase Inhibitors for Cancer Therapy:** **4-Chloro-3-hydroxybenzoic acid** serves as a critical intermediate in the synthesis of highly selective Tie-2 kinase inhibitors.[\[1\]](#)[\[2\]](#)[\[3\]](#) Tie-2 kinase is a receptor tyrosine kinase involved in angiogenesis (the formation of new blood vessels), which is a crucial process for tumor growth and survival. Inhibitors of this kinase are being actively investigated as targeted cancer therapies.[\[1\]](#)[\[2\]](#)
- **General Organic Synthesis:** Beyond these specific applications, its reactive nature makes it a valuable building block in broader organic synthesis for creating complex molecules for various scientific and industrial uses.[\[1\]](#)

## Synthetic Pathway Diagram

The following diagram illustrates a general synthetic pathway where **4-Chloro-3-hydroxybenzoic acid** can be utilized as a key intermediate for further elaboration into complex target molecules.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbinno.com [nbinno.com]
- 2. nbinno.com [nbinno.com]
- 3. 4-Chloro-3-hydroxybenzoic acid | 34113-69-4 [m.chemicalbook.com]
- 4. scbt.com [scbt.com]
- 5. 4-Chloro-3-hydroxybenzoic acid [sigmaaldrich.com]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Notes: 4-Chloro-3-hydroxybenzoic Acid as a Versatile Chemical Intermediate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b042332#use-of-4-chloro-3-hydroxybenzoic-acid-as-a-chemical-intermediate]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)